

Unveiling Lead(II) Thiocyanate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lead(II) thiocyanate*

Cat. No.: *B147959*

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CAS Number 592-87-0, identifying **Lead(II) thiocyanate**, serves as a critical designator for a compound of significant interest in various scientific and industrial domains. This in-depth technical guide provides researchers, scientists, and drug development professionals with a thorough understanding of its core properties, synthesis, analytical identification, and toxicological profile. The information is presented to facilitate research and development activities where this compound may be encountered, either as a reagent, a byproduct, or a substance requiring toxicological assessment.

Core Properties and Identification

Lead(II) thiocyanate, with the chemical formula $\text{Pb}(\text{SCN})_2$, is a white to light-yellow crystalline solid.^{[1][2]} It is characterized by its limited solubility in water and its tendency to turn yellow upon exposure to light.^[1] The fundamental physicochemical properties of **Lead(II) thiocyanate** are summarized in Table 1 for easy reference.

Property	Value	Reference(s)
CAS Number	592-87-0	[1]
Molecular Formula	Pb(SCN) ₂	[1]
Molecular Weight	323.36 g/mol	[3]
Appearance	White to light-yellow crystalline powder	[1][2]
Density	3.82 g/cm ³	[1]
Melting Point	190 °C (decomposes)	[1]
Solubility in Water	0.553 g/100 mL	[1]
Synonyms	Lead dithiocyanate, Lead sulfocyanate	[4]

Synthesis and Experimental Protocols

The synthesis of **Lead(II) thiocyanate** is most commonly achieved through a precipitation reaction involving a soluble lead(II) salt and a thiocyanate salt. The following section details a common laboratory-scale synthesis protocol.

Experimental Protocol: Synthesis of Lead(II) Thiocyanate

Objective: To synthesize **Lead(II) thiocyanate** via precipitation from aqueous solution.

Materials:

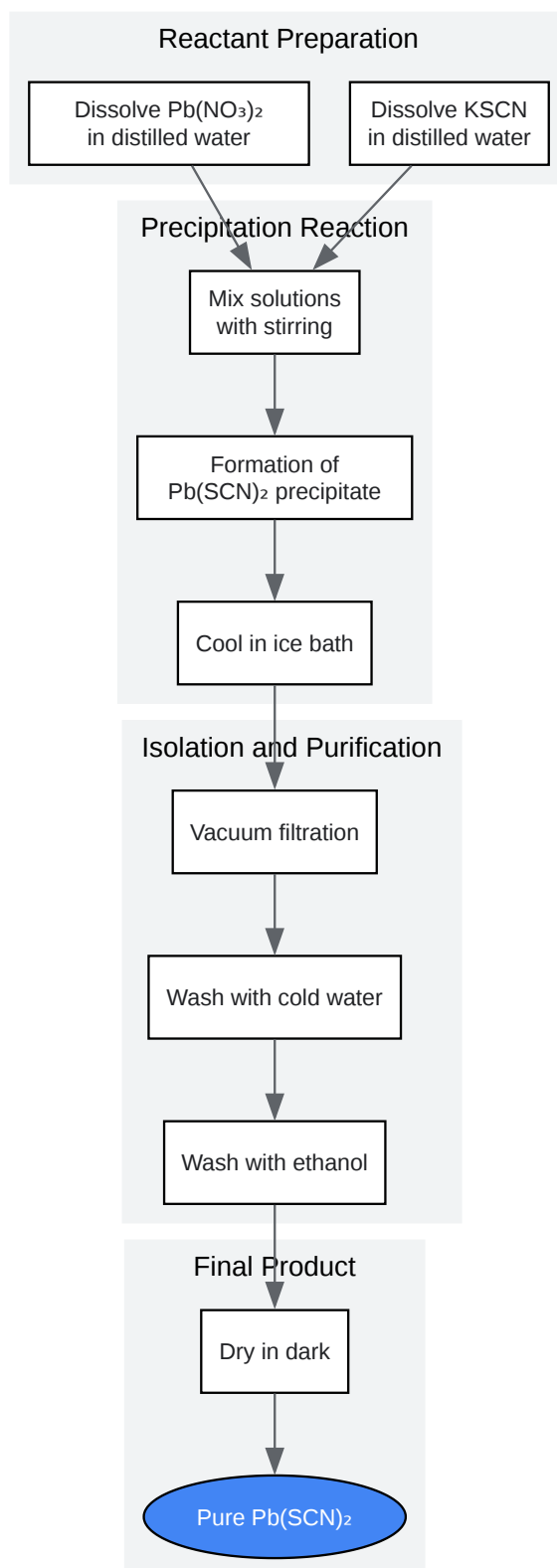
- Lead(II) nitrate (Pb(NO₃)₂)
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN)
- Distilled water
- 95% Ethanol

- Beakers
- Graduated cylinders
- Stirring rod
- Buchner funnel and flask
- Filter paper
- Ice bath

Procedure:

- Prepare Reactant Solutions:
 - Dissolve 82 g of Lead(II) nitrate in 300 mL of distilled water in a 500 mL beaker. Stir until fully dissolved.
 - In a separate 250 mL beaker, dissolve 49 g of potassium thiocyanate (or 41 g of sodium thiocyanate) in 100 mL of distilled water.[5]
- Precipitation:
 - While stirring the Lead(II) nitrate solution, slowly add the potassium thiocyanate solution.
 - A white precipitate of **Lead(II) thiocyanate** will form immediately.[1]
 - Place the beaker containing the reaction mixture in an ice bath and continue to stir for 15-20 minutes to ensure complete precipitation.
- Isolation and Purification:
 - Set up a Buchner funnel with filter paper and connect it to a vacuum flask.
 - Filter the precipitated **Lead(II) thiocyanate** under vacuum.
 - Wash the precipitate with three portions of 50 mL of ice-cold distilled water to remove any unreacted salts.[5]

- Follow with a wash of 100 mL of 95% ethanol to aid in drying.[\[5\]](#)
- Drying:
 - Carefully remove the filter paper with the product from the funnel.
 - Dry the **Lead(II) thiocyanate** in a desiccator or in a warm air oven at a temperature not exceeding 60°C, in the dark to prevent discoloration.[\[5\]](#) The expected yield is approximately 75 g.[\[5\]](#)



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Figure 1: Experimental workflow for the synthesis of **Lead(II) thiocyanate**.

Analytical Identification Methods

Accurate identification of **Lead(II) thiocyanate** is crucial for quality control and research purposes. A combination of spectroscopic and diffraction techniques is typically employed.

Vibrational Spectroscopy (FTIR and Raman)

Vibrational spectroscopy is a powerful tool for confirming the presence of the thiocyanate (SCN^-) ligand and probing its coordination to the lead(II) ion.

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** The $\text{C}\equiv\text{N}$ stretching vibration is a strong indicator and typically appears in the range of $2050\text{--}2100\text{ cm}^{-1}$. The C-S stretching vibration is observed around $780\text{--}860\text{ cm}^{-1}$ for N-bonded or bridging thiocyanate, and at lower frequencies (around 700 cm^{-1}) for S-bonded thiocyanate. The N-C-S bending mode is found in the $450\text{--}490\text{ cm}^{-1}$ region.
- **Raman Spectroscopy:** Raman spectroscopy complements FTIR and is particularly useful for studying the symmetric vibrations. The characteristic $\text{C}\equiv\text{N}$ and C-S stretching modes are also observable in the Raman spectrum.

Experimental Protocol: FTIR Analysis of **Lead(II) Thiocyanate**

- **Sample Preparation:** Prepare a solid sample by mixing a small amount of **Lead(II) thiocyanate** powder with dry potassium bromide (KBr) in a mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press. Alternatively, for a mull, grind a small amount of the sample with a drop of Nujol oil and press the mull between two KBr plates.
- **Data Acquisition:** Place the sample in the FTIR spectrometer and acquire the spectrum, typically in the range of $4000\text{ to }400\text{ cm}^{-1}$.
- **Data Analysis:** Identify the characteristic absorption bands for the $\text{C}\equiv\text{N}$ stretch, C-S stretch, and N-C-S bend to confirm the presence of the thiocyanate ligand.

X-ray Diffraction (XRD)

X-ray diffraction is the definitive method for determining the crystalline structure of **Lead(II) thiocyanate**. The powder XRD pattern provides a unique fingerprint for the compound, which

can be compared to reference patterns for identification. Single-crystal XRD can provide detailed information about bond lengths, bond angles, and the coordination environment of the lead(II) ion.[1]

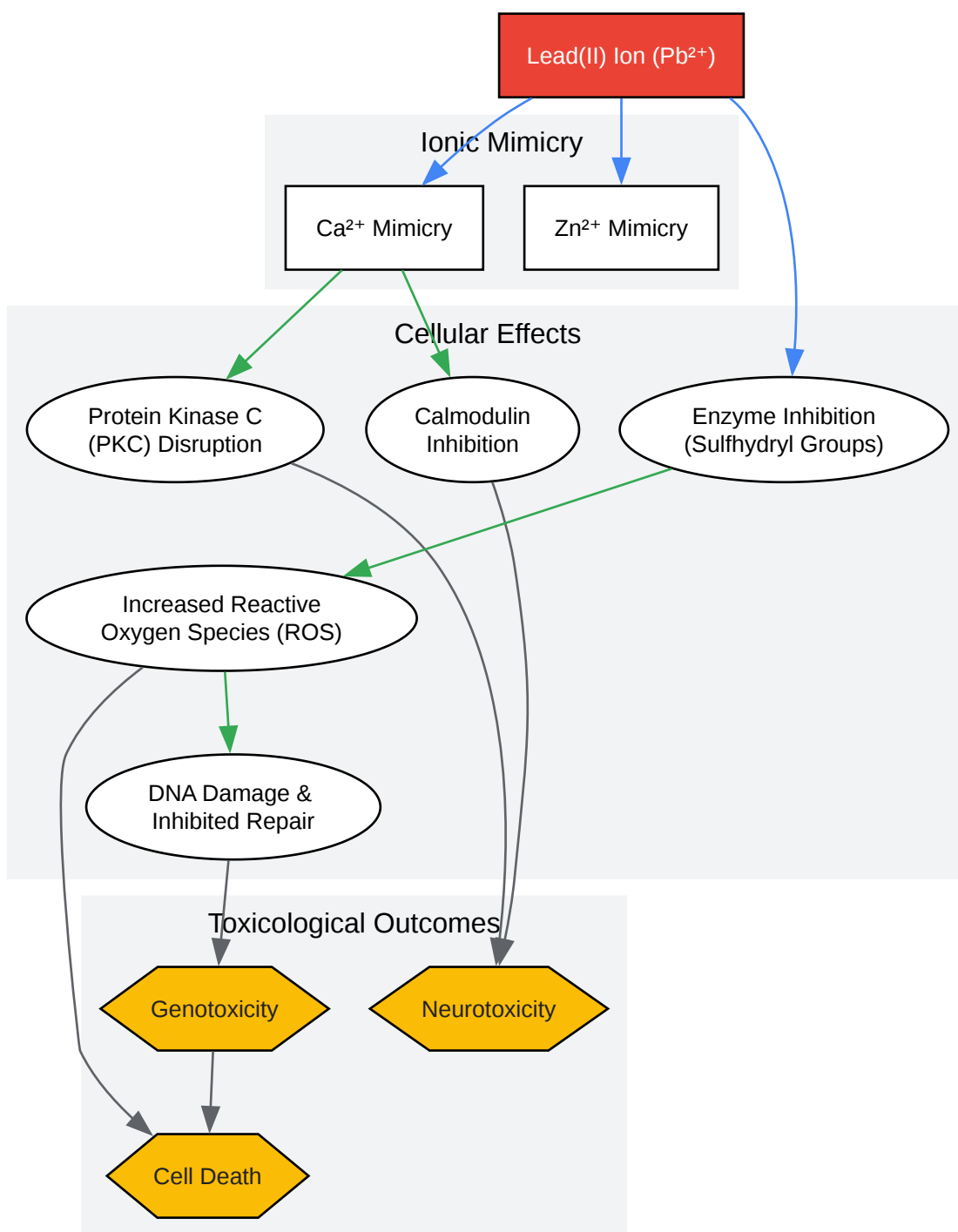
Toxicological Profile and Relevance to Drug Development

Lead(II) thiocyanate is a toxic compound, primarily due to the presence of lead. Ingestion or inhalation can lead to lead poisoning.[1] For drug development professionals, understanding the toxicological profile of lead compounds is essential for assessing potential risks and for the development of chelating agents to treat lead poisoning.

The toxicity of lead stems from its ability to interfere with various cellular processes. The lead(II) ion can mimic other divalent cations, particularly calcium (Ca^{2+}) and zinc (Zn^{2+}), allowing it to disrupt the function of numerous enzymes and signaling proteins.

Key molecular mechanisms of lead toxicity include:

- **Enzyme Inhibition:** Lead has a high affinity for sulfhydryl (-SH) groups in amino acids such as cysteine. This binding can inhibit the activity of critical enzymes involved in heme synthesis, antioxidant defense, and neurotransmitter metabolism.
- **Oxidative Stress:** Lead can promote the generation of reactive oxygen species (ROS), leading to oxidative stress. This can damage cellular components, including lipids, proteins, and DNA.
- **Disruption of Cell Signaling:** By mimicking calcium, lead can interfere with calcium-dependent signaling pathways, such as those mediated by protein kinase C (PKC) and calmodulin. This can affect neurotransmission, cell growth, and apoptosis.
- **DNA Damage:** Lead-induced oxidative stress can cause damage to DNA. Lead has also been shown to inhibit DNA repair mechanisms, further contributing to its genotoxicity.



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Figure 2: Simplified signaling pathway of Lead(II) ion toxicity.

Applications

Despite its toxicity, **Lead(II) thiocyanate** has been utilized in specific applications, including:

- Primers for small-arms cartridges: It is an ingredient in the priming mixture of some ammunition.[6]
- Safety matches: It has been used in the formulation of safety matches.[6]
- Dyeing processes: It is used in certain dyeing techniques, such as to reverse aniline black dyeing.[1]
- Precursor in materials science: More recently, it has been explored as a precursor for the synthesis of perovskite materials for solar cell applications.[3]

Safety and Handling

Lead(II) thiocyanate is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Summary:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[7] May damage fertility or the unborn child.[7] Causes damage to organs through prolonged or repeated exposure.[7]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[7]
- Reactivity: Contact with acids liberates very toxic hydrogen cyanide gas.[7]

Handling Recommendations:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid creating dust.
- Store in a cool, dry, dark place away from acids and oxidizing agents.

This technical guide provides a foundational understanding of **Lead(II) thiocyanate** (CAS 592-87-0). For any laboratory work, it is imperative to consult the full Safety Data Sheet (SDS) and

follow all institutional safety guidelines.

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